

# How to dissolve and store TG-003 for experiments

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## Compound of Interest

Compound Name: TG-003

Cat. No.: B1682776

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## Application Notes and Protocols for TG-003 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **TG-003**, a potent inhibitor of the Cdc2-like kinase (Clk) family, for use in experimental settings. Adherence to these guidelines will help ensure the stability and efficacy of the compound throughout your research.

## Product Information

- Product Name: **TG-003**
- Alternative Names: TG 003, (1Z)-1-(3-Ethyl-5-methoxy-2(3H)-benzothiazolylidene)-2-propanone
- CAS Number: 719277-26-6[1][2]
- Molecular Formula: C<sub>13</sub>H<sub>15</sub>NO<sub>2</sub>S[2][3]
- Molecular Weight: 249.33 g/mol [4]
- Appearance: Yellow solid[2] or light yellow powder[1]

## Solubility

**TG-003** is insoluble in water but soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is the most common solvent for preparing stock solutions for in vitro cell-based assays, while ethanol can be used for animal studies.[\[5\]](#)

Table 1: Solubility of **TG-003** in Various Solvents

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference(s)
DMSO	≥12.45, 20, 24.93, 30	100	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Ethanol	≥14.67, 15, 18.7	75	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
DMF	30	Not Specified	<a href="#">[3]</a>
DMF:PBS (pH 7.2) (1:9)	0.1	Not Specified	<a href="#">[3]</a>

Note: If you encounter solubility issues, gentle sonication or pre-warming the solvent to 37°C may aid in dissolution. Avoid prolonged vortexing.[\[5\]](#) For in vivo applications requiring aqueous solutions, specific formulations may be necessary, such as:

- 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline (Solubility: ≥ 2.08 mg/mL)[\[6\]](#)
- 10% DMSO, 90% (20% SBE-β-CD in Saline) (Solubility: ≥ 2.08 mg/mL)[\[6\]](#)
- 10% DMSO, 90% Corn Oil (Solubility: ≥ 2.08 mg/mL)[\[6\]](#)

## Storage and Stability

Proper storage of **TG-003** is critical to maintain its potency.

Table 2: Storage Conditions and Stability of **TG-003**

Form	Storage Temperature	Stability	Reference(s)
Solid (as supplied)	4°C (desiccated)	Up to 2 years	[1]
Solid (as supplied)	-20°C	≥ 2 years	[3][5]
Stock Solution in DMSO/Ethanol	-20°C	Up to 2 months	[1]
Stock Solution in DMSO/Ethanol	-20°C	Up to 1 year	[6]
Stock Solution in DMSO/Ethanol	-80°C	Up to 2 years	[6]

To avoid repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into single-use volumes.[5][6] For optimal potency, use prepared solutions within a week.[5]

## Experimental Protocols

### Protocol 1: Preparation of a TG-003 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TG-003** in DMSO.

Materials:

- **TG-003** solid
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips

Procedure:

- Equilibrate **TG-003**: Allow the vial of solid **TG-003** to come to room temperature before opening to prevent condensation.

- **Weigh TG-003:** Accurately weigh the desired amount of **TG-003** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.49 mg of **TG-003** (Molecular Weight = 249.33 g/mol ).
- **Add DMSO:** Add the calculated volume of DMSO to the tube containing the **TG-003** powder. For a 10 mM stock, if you weighed 2.49 mg, add 1 mL of DMSO.
- **Dissolve:** Gently vortex or sonicate the solution until the **TG-003** is completely dissolved. If necessary, warm the solution briefly to 37°C.[5]
- **Aliquot:** Dispense the stock solution into single-use, sterile cryovials.
- **Store:** Store the aliquots at -20°C or -80°C.[1][6]

## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the **TG-003** stock solution to the desired working concentration for cell culture experiments.

Materials:

- **TG-003** stock solution (e.g., 10 mM in DMSO)
- Appropriate cell culture medium
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

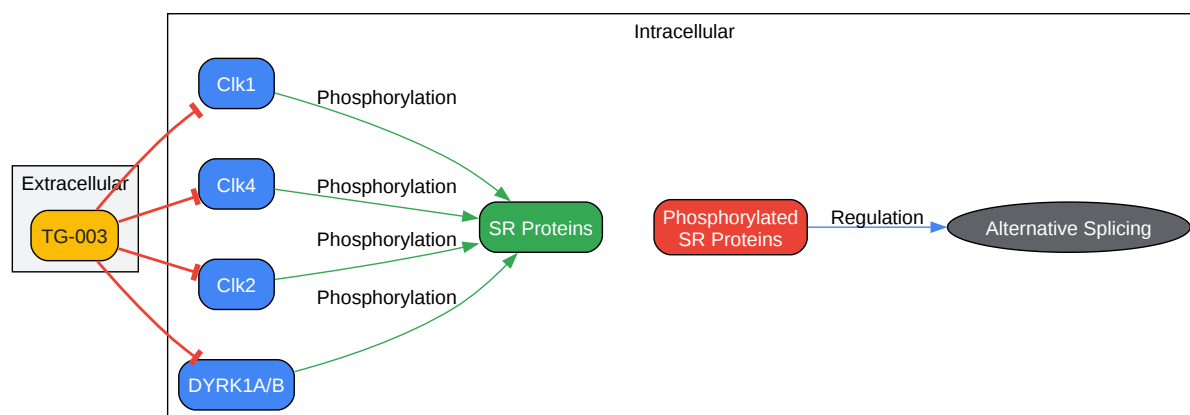
- **Thaw Stock Solution:** Thaw an aliquot of the **TG-003** stock solution at room temperature.
- **Prepare Intermediate Dilutions (if necessary):** Depending on the final desired concentration, it may be necessary to perform one or more serial dilutions in cell culture medium.

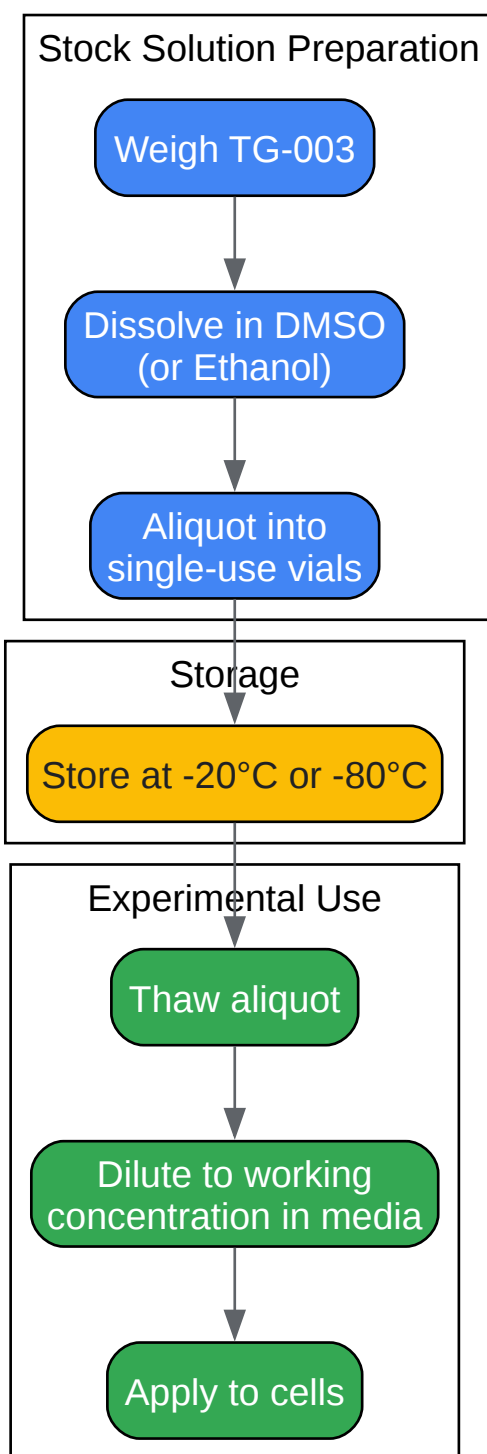
- **Prepare Final Working Solution:** Add the appropriate volume of the stock or intermediate dilution to the final volume of cell culture medium. For example, to prepare 1 mL of a 10  $\mu$ M working solution from a 10 mM stock, add 1  $\mu$ L of the stock solution to 999  $\mu$ L of cell culture medium.
- **Mix Thoroughly:** Gently mix the working solution by pipetting up and down or inverting the tube.
- **Vehicle Control:** Prepare a vehicle control by adding the same volume of DMSO (without **TG-003**) to the cell culture medium. It is important to keep the final DMSO concentration below 0.1% in the culture to avoid cytotoxicity.[\[5\]](#)
- **Apply to Cells:** Add the prepared working solution to your cell culture plates.

## Signaling Pathway and Experimental Workflow

### Mechanism of Action of TG-003

**TG-003** is a potent, ATP-competitive inhibitor of the Cdc2-like kinase (Clk) family, primarily targeting Clk1 and Clk4 with high affinity ( $IC_{50}$  values of 20 nM and 15 nM, respectively).[\[3\]](#)[\[4\]](#)[\[6\]](#) It exhibits weaker inhibition of Clk2 ( $IC_{50}$  = 200 nM) and minimal activity against Clk3 ( $IC_{50}$  > 10  $\mu$ M).[\[3\]](#)[\[4\]](#) **TG-003** also inhibits DYRK1A/B.[\[1\]](#)[\[4\]](#) By inhibiting these kinases, **TG-003** suppresses the phosphorylation of serine/arginine-rich (SR) proteins, which are key regulators of alternative splicing.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This leads to alterations in splice site selection and can induce exon skipping.[\[5\]](#)





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